

An In-depth Technical Guide to 2-Cyclopropylisonicotinic Acid

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Compound of Interest

Compound Name: 2-Cyclopropylisonicotinic acid

Cat. No.: B1430313

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Cyclopropylisonicotinic acid** (CAS Number: 1216171-07-1), a heterocyclic compound of significant interest in medicinal chemistry. The incorporation of a cyclopropyl moiety onto the isonicotinic acid scaffold presents unique opportunities for modulating physicochemical and pharmacological properties. This document delves into the compound's properties, proposes a logical synthetic pathway, and explores its potential applications in drug discovery, supported by an analysis of the known roles of cyclopropyl groups in pharmaceuticals. Furthermore, this guide outlines potential analytical methodologies for its characterization and provides essential safety and handling protocols.

Introduction: The Strategic Importance of the Cyclopropyl Moiety

The cyclopropyl group is a small, rigid, three-membered carbocycle that has garnered substantial attention in drug design. Its unique stereoelectronic properties can significantly influence the biological activity and pharmacokinetic profile of a parent molecule.^{[1][2][3]} The introduction of a cyclopropyl ring can enhance metabolic stability by blocking sites susceptible to oxidative metabolism, improve membrane permeability, and increase potency by locking the molecule into a more favorable conformation for target binding.^{[4][5]} **2-**

Cyclopropylisonicotinic acid, by combining this valuable functionality with the versatile isonicotinic acid core, represents a promising building block for the development of novel therapeutics.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Cyclopropylisonicotinic acid** is fundamental for its application in research and development.

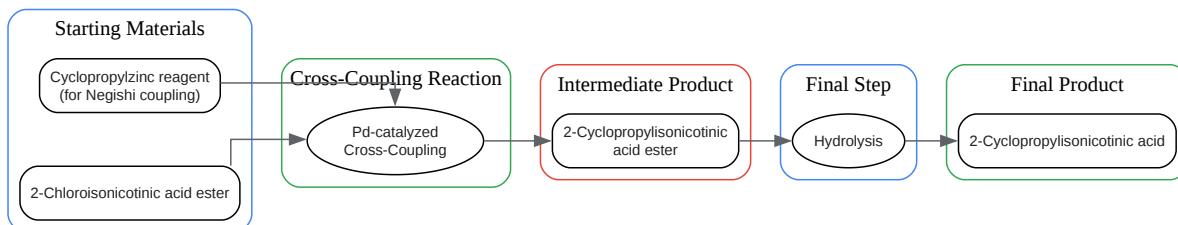
| Property | Value | Source |
|-------------------|---|---------------------------------------|
| CAS Number | 1216171-07-1 | Sunway Pharm Ltd. [6] |
| Molecular Formula | C9H9NO2 | Sunway Pharm Ltd. [6] |
| Molecular Weight | 163.17 g/mol | Sunway Pharm Ltd. [6] |
| Appearance | Expected to be a solid | General knowledge |
| Solubility | Expected to be soluble in organic solvents and aqueous base | General knowledge |
| pKa | Estimated to be around 4-5 for the carboxylic acid | General knowledge |

Synthesis of 2-Cyclopropylisonicotinic Acid: A Proposed Pathway

While specific literature detailing the synthesis of **2-Cyclopropylisonicotinic acid** is not readily available, a plausible and efficient synthetic route can be devised based on established organic chemistry principles and methodologies for the preparation of substituted isonicotinic acids. A potential strategy involves a cross-coupling reaction starting from a halogenated isonicotinic acid derivative.

Proposed Synthetic Workflow

A Negishi or Suzuki cross-coupling reaction would be a suitable approach. The following diagram illustrates a conceptual workflow for the synthesis of **2-Cyclopropylisonicotinic acid**.



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Caption: Proposed synthesis workflow for **2-Cyclopropylisonicotinic acid**.

Step-by-Step Experimental Protocol (Hypothetical)

- Esterification of 2-Chloroisonicotinic Acid:
 - Suspend 2-chloroisonicotinic acid in an appropriate alcohol (e.g., methanol or ethanol).
 - Add a catalytic amount of a strong acid (e.g., sulfuric acid).
 - Reflux the mixture until the reaction is complete (monitored by TLC).
 - Neutralize the reaction mixture and extract the ester with a suitable organic solvent.
 - Purify the ester by column chromatography. The synthesis of related 2-chloronicotinic acid derivatives has been reported.^[7]
- Negishi Cross-Coupling:
 - In an inert atmosphere, dissolve the 2-chloroisonicotinic acid ester and a palladium catalyst (e.g., Pd(PPh₃)₄) in an anhydrous solvent (e.g., THF).
 - Add a solution of a cyclopropylzinc reagent (e.g., cyclopropylzinc bromide) dropwise at room temperature.

- Stir the reaction mixture at room temperature or with gentle heating until the starting material is consumed.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent and purify by column chromatography.

- Hydrolysis:
 - Dissolve the purified **2-cyclopropylisonicotinic acid** ester in a mixture of an alcohol and water.
 - Add a base (e.g., lithium hydroxide or sodium hydroxide) and stir the mixture at room temperature until the ester is fully hydrolyzed.
 - Acidify the reaction mixture with a suitable acid (e.g., hydrochloric acid) to precipitate the carboxylic acid.
 - Collect the solid by filtration, wash with water, and dry under vacuum to yield **2-cyclopropylisonicotinic acid**. A similar hydrolysis step is described in the synthesis of halichonic acid.[8]

Applications in Drug Development: A Prospective Analysis

The unique structural features of **2-Cyclopropylisonicotinic acid** suggest its potential as a valuable scaffold in drug discovery. The cyclopropyl group can confer several advantageous properties to a drug candidate.[1][2][3]

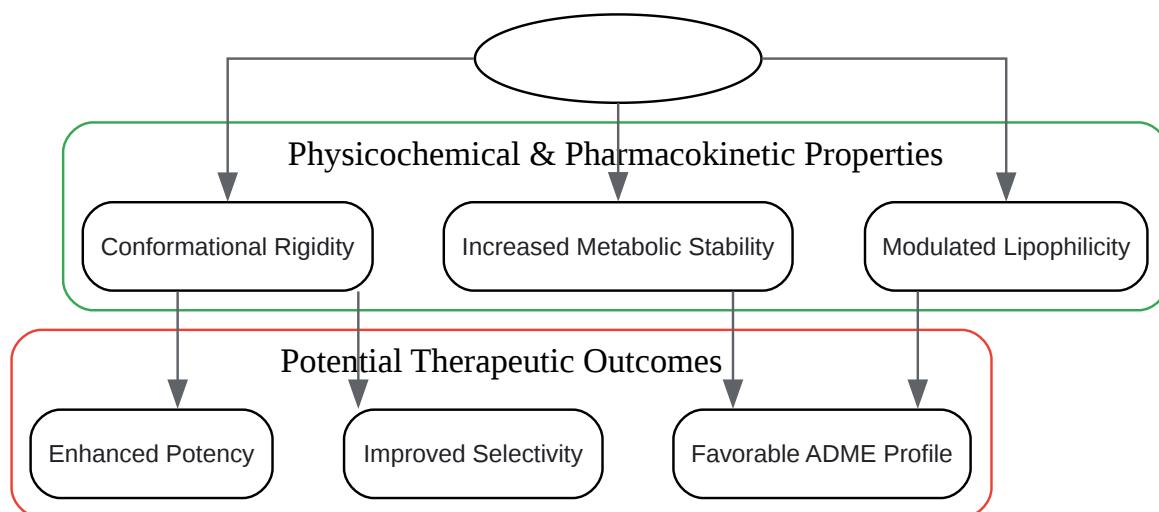
- Enhanced Metabolic Stability: The C-H bonds of a cyclopropyl ring are stronger than those in aliphatic chains, making them less susceptible to oxidative metabolism by cytochrome P450 enzymes.[4] This can lead to a longer *in vivo* half-life and improved bioavailability.
- Conformational Rigidity: The rigid nature of the cyclopropyl group can lock the molecule into a specific conformation, which can enhance binding affinity and selectivity for a biological target.[5]

- Improved Physicochemical Properties: The introduction of a cyclopropyl group can modulate lipophilicity and other properties that influence absorption, distribution, metabolism, and excretion (ADME).

Given these properties, **2-Cyclopropylisonicotinic acid** and its derivatives could be explored for a variety of therapeutic targets, including but not limited to:

- Enzyme Inhibitors: The rigid structure could be exploited to design potent and selective enzyme inhibitors.
- Receptor Modulators: The conformational constraint could lead to high-affinity ligands for various receptors.
- Antimicrobial Agents: Isonicotinic acid derivatives, such as isoniazid, are known for their antimycobacterial activity.^{[9][10]} The addition of a cyclopropyl group could lead to novel analogues with improved properties.

The following diagram illustrates the potential benefits of incorporating a cyclopropyl group into a drug candidate.



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Caption: Influence of the cyclopropyl group in drug design.

Analytical Characterization

The structural elucidation and purity assessment of **2-Cyclopropylisonicotinic acid** would rely on a combination of standard analytical techniques.

| Analytical Method | Expected Observations |
|---|--|
| ¹ H NMR | Signals corresponding to the cyclopropyl protons (typically in the upfield region, ~0.5-1.5 ppm), and aromatic protons of the pyridine ring. The carboxylic acid proton would appear as a broad singlet at a downfield chemical shift. |
| ¹³ C NMR | Resonances for the cyclopropyl carbons, the carbons of the pyridine ring, and the carbonyl carbon of the carboxylic acid. |
| Mass Spectrometry (MS) | The molecular ion peak corresponding to the exact mass of the compound. |
| Infrared (IR) Spectroscopy | Characteristic absorption bands for the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, and C-H stretches of the aromatic and cyclopropyl groups. |
| High-Performance Liquid Chromatography (HPLC) | A single major peak indicating the purity of the compound. |

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Cyclopropylisonicotinic acid** is not publicly available, general precautions for handling similar chemical compounds should be strictly followed. Based on the safety data for related compounds like 2-chloropyridine-3-carboxylic acid and cyclopropylacetic acid, the following guidelines are recommended.[11][12]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety goggles, and chemical-resistant gloves.[12]

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.[12] Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If inhaled: Move the person into fresh air and keep comfortable for breathing.
 - If swallowed: Rinse mouth. Do NOT induce vomiting.
 - In all cases of exposure, seek immediate medical attention.[12]

Conclusion

2-Cyclopropylisonicotinic acid is a compound with significant potential in the field of medicinal chemistry. Its unique combination of a cyclopropyl group and an isonicotinic acid core makes it an attractive building block for the synthesis of novel drug candidates with potentially enhanced pharmacological and pharmacokinetic properties. While further research is needed to fully elucidate its synthetic pathways and biological activities, this technical guide provides a solid foundation for researchers and drug development professionals interested in exploring the therapeutic potential of this promising molecule.

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